

Application Notes & Protocols for the Detection of CFC-216ba in Atmospheric Samples

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Compound of Interest

Compound Name: 1,2-Dichlorohexafluoropropane

CAS No.: 661-97-2

Cat. No.: B1329263

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Abstract

This document provides a comprehensive guide to the analytical techniques for the detection and quantification of 1,2-dichloro-1,1,2,2,3,3-hexafluoropropane (CFC-216ba) in air samples. Aimed at researchers, environmental scientists, and atmospheric chemists, these notes detail the established methodologies, from sample collection to final analysis, with a focus on gas chromatography-mass spectrometry (GC-MS). The protocols are designed to ensure high sensitivity, accuracy, and reproducibility, addressing the challenges associated with measuring trace levels of this persistent chlorofluorocarbon.

Introduction: The Significance of Monitoring CFC-216ba

Chlorofluorocarbons (CFCs) are synthetic compounds with long atmospheric lifetimes that contribute significantly to stratospheric ozone depletion.^[1]^[2] Although the Montreal Protocol has led to a phase-out of many CFCs, monitoring their atmospheric concentrations remains crucial for assessing the effectiveness of the protocol and identifying potential unknown sources.^[2] CFC-216ba (1,2-dichloro-1,1,2,2,3,3-hexafluoropropane) is a persistent CFC that

has been detected in the atmosphere.[3][4] Accurate and precise measurement of its abundance is essential for understanding its sources, sinks, and overall impact on atmospheric chemistry.

This guide provides the scientific and technical foundation for the robust analysis of CFC-216ba in air samples, with a primary focus on the gold-standard technique of gas chromatography-mass spectrometry (GC-MS).[5]

Physicochemical Properties of CFC-216ba

Understanding the physical and chemical properties of CFC-216ba is fundamental to designing effective sampling and analytical strategies.

Property	Value	Source
Chemical Formula	C ₃ Cl ₂ F ₆	[6]
Molecular Weight	220.93 g/mol	[6]
Boiling Point	33-34 °C	[6]
Vapor Pressure	1.08 mmHg at 25°C (predicted)	[7]
Atmospheric Lifetime	Estimated to be long, contributing to its persistence.	[3]

The volatility of CFC-216ba, as indicated by its boiling point and vapor pressure, makes it suitable for analysis by gas chromatography. Its chemical inertness in the troposphere contributes to its long atmospheric lifetime.

Air Sample Collection: Capturing a Representative Snapshot

The initial and most critical step in the analytical workflow is the collection of a representative air sample. The choice of methodology depends on the specific research objectives, such as assessing baseline concentrations or identifying emission sources.

Whole Air Sampling (Grab Sampling)

This technique involves collecting an "instantaneous" sample of air into a pre-evacuated, passivated stainless-steel canister.[8] This method is ideal for obtaining a snapshot of air quality at a specific time and location.

Protocol 1: Whole Air Sampling using Evacuated Canisters

- **Canister Preparation:** Use electropolished stainless-steel canisters (e.g., Summa canisters) that have been rigorously cleaned and evacuated to a high vacuum (<0.05 mmHg).
- **Pre-Sampling:** At the sampling site, connect a sampling inlet line with a particulate filter to the canister valve.
- **Sample Collection:** Briefly open the canister valve to collect the air sample. The canister will fill rapidly due to the pressure differential.
- **Post-Sampling:** Close the valve securely and record the final pressure in the canister.
- **Transportation and Storage:** Transport the canister to the laboratory for analysis. Samples should be analyzed as soon as possible, although CFCs are generally stable in properly passivated canisters.

Integrated Air Sampling

For determining time-averaged concentrations, integrated sampling is the preferred method.[8] This involves collecting air over a specified period (e.g., 8, 12, or 24 hours) at a constant flow rate.

Protocol 2: Integrated Air Sampling

- **System Setup:** Connect a mass flow controller or a critical orifice to the inlet of an evacuated canister.
- **Flow Rate Calibration:** Ensure the flow controller is calibrated to provide a constant, known flow rate over the intended sampling duration.

- **Sample Collection:** Open the canister valve to initiate sample collection. The flow controller will regulate the rate at which air enters the canister.
- **Completion:** At the end of the sampling period, close the canister valve and record the final pressure.

Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

The analysis of trace levels of CFC-216ba in air samples is best achieved using a high-sensitivity GC-MS system. The methodology involves pre-concentration of the sample, chromatographic separation, and mass spectrometric detection.[3][4]

Sample Pre-concentration

Due to the very low concentrations of CFC-216ba in the atmosphere (in the parts-per-quadrillion range), a pre-concentration step is essential to achieve the necessary analytical sensitivity.[3] This is typically accomplished by cryogenically trapping a known volume of the air sample.

Protocol 3: Cryogenic Pre-concentration

- **System Preparation:** The analytical system includes a sample loop of known volume and a cryogenic trap.
- **Sample Loading:** A known volume of the air sample from the canister is passed through a drying agent (e.g., magnesium perchlorate) to remove water vapor.
- **Cryogenic Trapping:** The dried air sample is then passed through a micro-trap cooled with a cryogen (e.g., liquid nitrogen) to trap the analytes, including CFC-216ba, while the bulk gases (nitrogen, oxygen, argon) are vented.
- **Thermal Desorption:** The trap is then rapidly heated, and the trapped analytes are desorbed and transferred to the GC column in a small volume of carrier gas.

Gas Chromatographic Separation

The gas chromatograph separates the components of the pre-concentrated sample based on their volatility and interaction with the stationary phase of the column.

GC Parameter	Recommended Setting	Rationale
Column	Low-polarity capillary column (e.g., 5% phenyl-methylpolysiloxane)	Provides good separation of halogenated hydrocarbons.
Carrier Gas	High-purity Helium or Hydrogen	Inert and provides good chromatographic efficiency.
Oven Temperature Program	Initial temp: 40°C, hold for 2 min; Ramp: 10°C/min to 200°C, hold for 5 min	An optimized temperature program is crucial for resolving CFC-216ba from other atmospheric constituents and isomers.
Injector	Splitless mode during thermal desorption	Ensures quantitative transfer of the analytes to the column.

Mass Spectrometric Detection

The mass spectrometer ionizes the eluting compounds from the GC column and separates the resulting ions based on their mass-to-charge ratio (m/z). For high sensitivity and selectivity, selected ion monitoring (SIM) is employed.

Key Mass-to-Charge Ratios (m/z) for CFC-216ba Detection:

Based on published literature, the following fragment ions are characteristic of CFC-216ba and are recommended for monitoring:[3]

- m/z 84.97 ($\text{CF}_2^{35}\text{Cl}^+$)
- m/z 86.97 ($\text{CF}_2^{37}\text{Cl}^+$)
- m/z 185.0 ($\text{C}_3\text{F}_6^{35}\text{Cl}^+$)
- m/z 187.0 ($\text{C}_3\text{F}_6^{37}\text{Cl}^+$)

The presence of the isotopic pair for chlorine (^{35}Cl and ^{37}Cl) provides a high degree of confidence in the identification of CFC-216ba.

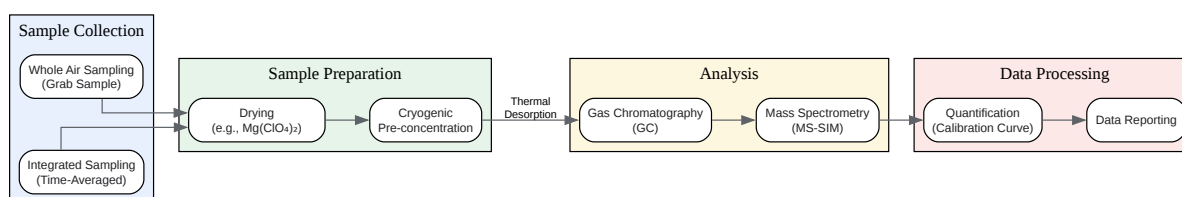
Quality Assurance and Quality Control (QA/QC)

A robust QA/QC protocol is essential for generating reliable and defensible data.

- **Calibration:** The GC-MS system must be calibrated using a certified gas standard containing a known concentration of CFC-216ba. A multi-point calibration curve should be generated to assess the linearity of the instrument response.
- **Blanks:** Regular analysis of blank samples (e.g., high-purity nitrogen) is necessary to check for system contamination.
- **Replicates:** Analysis of replicate samples provides an indication of the precision of the entire analytical process.
- **Internal Standards:** The use of an internal standard (a compound not expected to be in the air sample) can help to correct for variations in instrument response.

Workflow Visualization

The following diagram illustrates the complete analytical workflow for the detection of CFC-216ba in air samples.



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Caption: Analytical workflow for CFC-216ba detection.

Conclusion

The analytical protocol detailed in this application note provides a robust and reliable method for the detection and quantification of CFC-216ba in air samples. By employing whole air or integrated sampling techniques followed by cryogenic pre-concentration and GC-MS analysis in SIM mode, researchers can achieve the low detection limits required for atmospheric monitoring. Adherence to stringent QA/QC procedures is paramount for ensuring the accuracy and validity of the data. This methodology will aid in the continued monitoring of atmospheric CFCs and contribute to a better understanding of their sources and environmental fate.

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